

5-Bromo-2-fluoropyridin-3-ol chemical properties

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Compound of Interest

Compound Name: 5-Bromo-2-fluoropyridin-3-ol

Cat. No.: B1286782

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Chemical and Physical Properties

5-Bromo-2-fluoropyridin-3-ol is a halogenated pyridine derivative. Its structure, featuring a bromine atom, a fluorine atom, and a hydroxyl group on the pyridine ring, makes it a potentially valuable intermediate in organic synthesis, particularly for the development of novel pharmaceutical and agrochemical compounds.

General Properties

A summary of the available identifying and computed physical properties for **5-Bromo-2-fluoropyridin-3-ol** is presented in Table 1. It is important to note that experimental data for properties such as melting and boiling points are not readily available in the public domain.

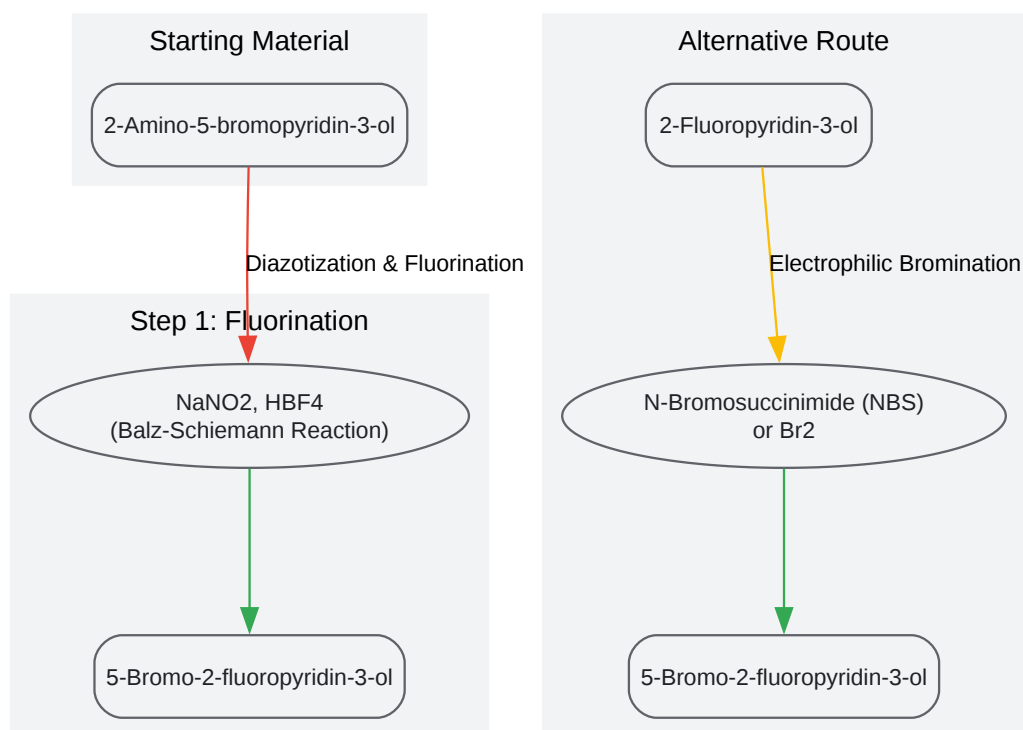
Table 1: General and Computed Properties of **5-Bromo-2-fluoropyridin-3-ol**

Property	Value	Source
IUPAC Name	5-bromo-2-fluoropyridin-3-ol	PubChem[1]
Molecular Formula	C ₅ H ₃ BrFNO	PubChem[1]
Molecular Weight	191.99 g/mol	PubChem[1]
CAS Number	1012084-53-5	PubChem[1]
Canonical SMILES	<chem>C1=C(C=NC(=C1O)F)Br</chem>	PubChem[1]
InChI Key	SLLINPJLHURFNX-UHFFFAOYSA-N	PubChem[1]
Monoisotopic Mass	190.93820 Da	PubChem[1]
Topological Polar Surface Area	33.1 Å ²	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	0	PubChem[1]

Tautomerism

A significant chemical property of 3-hydroxypyridines is their potential to exist in tautomeric equilibrium with their corresponding pyridin-2(1H)-one form. For **5-Bromo-2-fluoropyridin-3-ol**, this equilibrium would be with 5-Bromo-2-fluoro-1H-pyridin-2-one. The position of this equilibrium can be influenced by factors such as the solvent, temperature, and pH. The tautomer, 5-Bromo-3-fluoropyridin-2-ol, has a registered CAS number of 156772-63-3.

Proposed Synthesis of 5-Bromo-2-fluoropyridin-3-ol



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References

- 1. CN111777549A - Synthesis process of 2-methoxy-3-bromo-5-fluoropyridine - Google Patents [patents.google.com]

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